Essential Safety and Operational Guide for Handling D&C Red No. 6

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Red 6*
CAS No.:	*1342-58-1*
Cat. No.:	*B1171674*

Get Quote

This document provides immediate and essential safety, handling, and disposal information for D&C Red No. 6, a synthetic pigment used in cosmetics and personal care products.[1][2] It is intended for researchers, scientists, and professionals in drug development and laboratory settings.

Chemical and Regulatory Information

D&C Red No. 6 is chemically identified as the disodium salt of 3-hydroxy-4-[(4-methyl-2-sulfophenyl)azo]-2-naphthalenecarboxylic acid.[1] It is also known by the Color Index No. 15850 (CI 15850).[1] While it is not classified as a hazardous chemical under the 2012 OSHA Hazard Communication Standard, it may cause mild irritation to the eyes and skin.[3][4]

Quantitative Data Summary

© 2026 BenchChem. All rights reserved.

Parameter	Specification
Combined Total in Drugs	The combined total of D&C Red No. 6 and D&C Red No. 7 must not exceed 5 milligrams per daily dose of a drug.[5][6]
Arsenic (as As)	Not more than 3 parts per million.[5]
Lead (as Pb)	Not more than 20 parts per million.[5]
Mercury (as Hg)	Not more than 1 part per million.[5]
Total Color	Not less than 90 percent.[6]

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn to minimize exposure and ensure safe handling.

PPE Category	Recommendation	Rationale
Hand Protection	Disposable nitrile gloves are recommended for handling powders and liquids where incidental contact may occur.[7]	To prevent skin contact, as Red 6 may be a skin irritant.[3]
Eye Protection	Safety glasses with side shields or chemical splash goggles should be worn.[8]	To protect against potential eye irritation from dust or splashes.[3][9]
Body Protection	A standard laboratory coat or gown should be worn.	To protect clothing and skin from contamination.
Respiratory Protection	Not generally required under normal use with adequate ventilation. If dust is generated, a particulate respirator (e.g., N95) may be considered.	To prevent inhalation, as Red 6 may be an irritant if inhaled.[3]

© 2026 BenchChem. All rights reserved.

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated area to minimize dust generation.[3]
- Avoid contact with eyes and skin.[3]
- Wash hands thoroughly after handling.[3]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Keep away from strong oxidizing agents and strong acids.[3]

Spill Management:

- Containment: Prevent further leakage or spillage if it is safe to do so.[3]
- Absorption: Soak up spills with an inert absorbent material such as sand, earth, or vermiculite.[3]
- Collection: Sweep or shovel the absorbed material into a suitable, labeled container for disposal.[4]
- Cleaning: Thoroughly clean the contaminated surface.[3]
- PPE: Wear appropriate personal protective equipment during the entire cleanup process.[3]

Disposal:

- Dispose of waste and contaminated materials in accordance with local, state, and federal regulations.[3]
- Do not allow the product to enter drains or waterways.[4]

Experimental Protocols

As D&C Red No. 6 is a color additive, there are no specific "key experiments" or "signaling pathways" associated with its use in a research context beyond its application as a colorant.

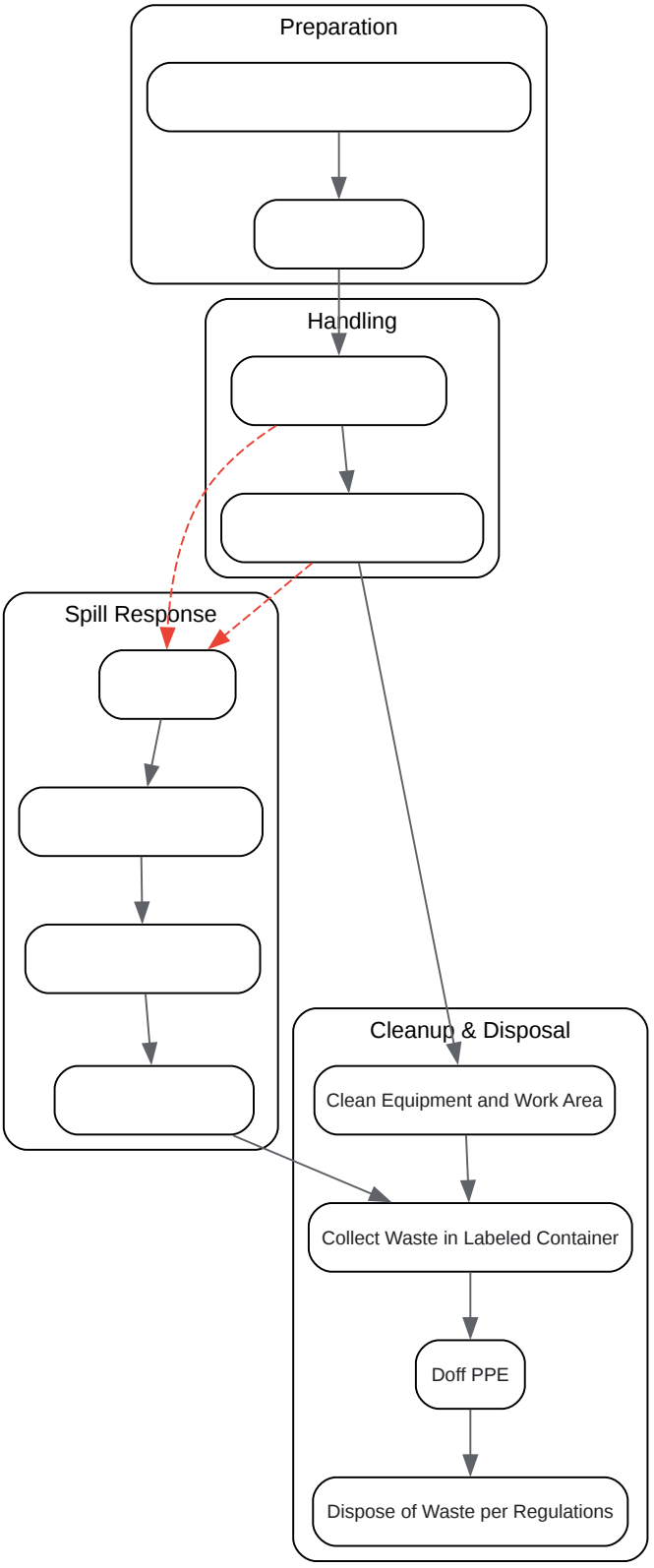
© 2026 BenchChem. All rights reserved.

The primary experimental consideration is its solubility; **Red 6** has limited solubility in water.[1]

Visual Workflow for Safe Handling

The following diagram outlines the standard operational workflow for the safe handling of D&C Red No. 6, from initial preparation to final disposal.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for Safe Handling of D&C Red No. 6.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. cosmeticsinfo.org [cosmeticsinfo.org]
- 2. paulaschoice.co.uk [paulaschoice.co.uk]
- 3. makingcosmetics.com [makingcosmetics.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. spectracolors.com [spectracolors.com]
- 6. eCFR :: 21 CFR 74.1306 -- D&C Red No. 6. [ecfr.gov]
- 7. - Division of Research Safety | Illinois [drs.illinois.edu]
- 8. americanchemistry.com [americanchemistry.com]
- 9. spectracolors.com [spectracolors.com]

- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling D&C Red No. 6]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171674/docs#essential-safety-and-operational-guide-for-handling-d-c-red-no-6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.